

Physical Constants of (Chloromethyl)cyclopropane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *[(Chloromethoxy)methyl]cyclopropane*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical constants of (Chloromethyl)cyclopropane, a versatile chemical intermediate. The information is presented to support research and development activities, particularly in the fields of chemical synthesis and drug discovery.

Core Physical Properties

(Chloromethyl)cyclopropane is a colorless liquid at room temperature. The primary physical constants, its boiling point and density, are summarized below. These values are critical for handling, reaction setup, and purification processes.

Physical Constant	Value	Conditions	Citations
Boiling Point	87-89 °C	Standard atmospheric pressure	[1][2][3][4][5][6]
88 °C	Standard atmospheric pressure	[7]	
361.2 K (88.05 °C)	Not specified	[8]	
Density	0.98 g/mL	25 °C	[2][3][5][6]
0.980 g/mL	Not specified	[4][7]	

Experimental Protocols for Determination of Physical Constants

Accurate determination of physical constants is fundamental in chemical research. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid compound such as (Chloromethyl)cyclopropane.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. Several methods can be employed for its determination in a laboratory setting.

1. Thiele Tube Method:

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil, and a heat source.
- Procedure:
 - A small amount of the liquid sample is placed in the small test tube.

- The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing heating oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

2. Distillation Method:

This method is appropriate when a larger quantity of the substance is available and purification is also desired.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The liquid is heated to a boil.
 - The temperature is recorded when the vapor temperature stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point.

3. Reflux Method:

This method utilizes a reflux setup to determine the boiling point.

- Apparatus: Round-bottom flask, condenser, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample and boiling chips are placed in the round-bottom flask.
 - A condenser is attached vertically to the flask.
 - The liquid is heated to its boiling point, allowing the vapor to condense and return to the flask.
 - A thermometer is placed in the vapor phase to measure the temperature, which will stabilize at the boiling point of the liquid.

Density Determination

Density is the mass of a substance per unit volume. For liquids, this can be determined using straightforward laboratory techniques.

1. Volumetric Method:

This is a common and simple method for determining the density of a liquid.

- Apparatus: Graduated cylinder or pycnometer (for higher accuracy) and a balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder or pycnometer is accurately measured.
 - A known volume of the liquid is added to the graduated cylinder or the pycnometer is filled to its calibrated volume.
 - The mass of the container with the liquid is then measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty container.
 - The density is calculated by dividing the mass of the liquid by its volume.

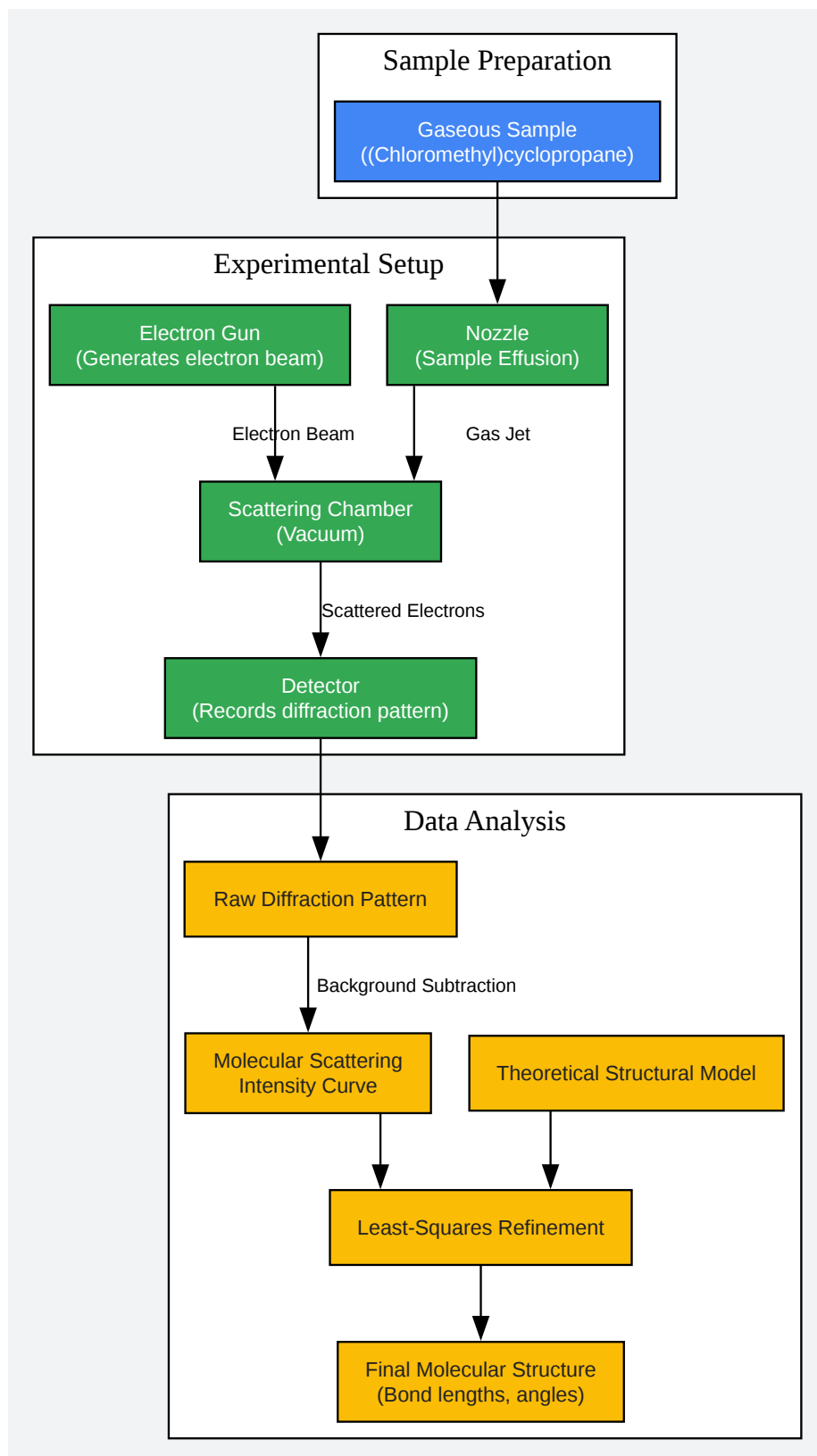
2. Gravimetric Buoyancy Method (Archimedes' Principle):

This method relies on the principle of buoyancy.

- Apparatus: A sinker of known volume, a balance, and a beaker.
- Procedure:
 - A sinker of a known volume is weighed in the air.
 - The sinker is then submerged in the liquid sample, and its apparent mass is measured.
 - The difference in mass is used to calculate the buoyant force, which is equal to the weight of the displaced liquid.
 - From the mass and volume of the displaced liquid, the density can be determined.

Molecular Structure Determination Workflow

Beyond basic physical constants, understanding the three-dimensional structure of a molecule is crucial. Gas-phase electron diffraction (GED) is a powerful technique for determining the molecular structure of volatile compounds like (Chloromethyl)cyclopropane. A generalized workflow for a GED experiment is outlined below.



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Caption: Generalized workflow for Gas-Phase Electron Diffraction (GED).

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References

- 1. uoanbar.edu.iq [uoanbar.edu.iq]
- 2. Gas electron diffraction - Wikipedia [en.wikipedia.org]
- 3. wjec.co.uk [wjec.co.uk]
- 4. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 5. scribd.com [scribd.com]
- 6. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 7. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 8. [2003.02971] Ultrafast electron diffraction imaging of gas-phase molecules [arxiv.org]
- To cite this document: BenchChem. [Physical Constants of (Chloromethyl)cyclopropane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282921#physical-constants-of-chloromethyl-cyclopropane-b-p-density]

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